

Solubility of 2,6-Dimethylphenol in Organic Solvents: An In-depth Technical Guide

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Compound of Interest

Compound Name: 2,6-Dimethylphenol

Cat. No.: B121312

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **2,6-dimethylphenol** in various organic solvents. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development and other fields where the dissolution of **2,6-dimethylphenol** is a critical parameter.

Introduction

2,6-Dimethylphenol, also known as 2,6-xyleneol, is an aromatic organic compound with the chemical formula $(\text{CH}_3)_2\text{C}_6\text{H}_3\text{OH}$. It is a white to off-white crystalline solid at room temperature and finds application as a monomer in the production of engineering plastics, such as polyphenylene oxide (PPO), and as an intermediate in the synthesis of antioxidants, pharmaceuticals, and other specialty chemicals.^[1] Understanding its solubility in a range of organic solvents is crucial for process design, purification, formulation development, and reaction engineering. This guide summarizes the available quantitative and qualitative solubility data, details experimental protocols for solubility determination, and provides a logical workflow for these experimental procedures.

Physicochemical Properties of 2,6-Dimethylphenol

A brief summary of the key physicochemical properties of **2,6-dimethylphenol** is presented in Table 1. These properties influence its solubility behavior.

Table 1: Physicochemical Properties of **2,6-Dimethylphenol**

Property	Value
CAS Number	576-26-1
Molecular Formula	C ₈ H ₁₀ O
Molecular Weight	122.16 g/mol [2]
Melting Point	43-45 °C[3]
Boiling Point	203 °C[3]
pKa	10.59 (at 25 °C)[3]
LogP	2.3 (at 20 °C)[3]

Solubility of 2,6-Dimethylphenol

Qualitative Solubility

2,6-Dimethylphenol is generally characterized as being slightly soluble in water and soluble in a variety of common organic solvents. Its solubility is attributed to the hydroxyl group, which can participate in hydrogen bonding, and the aromatic ring with two methyl groups, which contributes to its nonpolar character. Qualitative solubility information from various sources is summarized below:

- Soluble in: Alcohol, ether, chloroform, and benzene.[3][4]
- Slightly soluble in: Water.[3][4]

Quantitative Solubility Data

Comprehensive quantitative data on the solubility of **2,6-dimethylphenol** in a wide array of organic solvents across various temperatures is not readily available in publicly accessible literature. The majority of published data focuses on its properties in the solid state or in aqueous solutions. However, some quantitative data for its solubility in water has been reported. This information is summarized in Table 2.

Table 2: Quantitative Solubility of **2,6-Dimethylphenol** in Water

Temperature (°C)	Solubility (g/L)	Molar Solubility (mol/L)	Reference
20	10	0.082	[5]
25	6.05	0.050	[6]

It is important to note that the solubility of **2,6-dimethylphenol**, like most solid solutes, is expected to increase with temperature in most solvents.

Experimental Protocols for Solubility Determination

The determination of the solubility of a solid compound like **2,6-dimethylphenol** in an organic solvent can be carried out using several established experimental methods. The two most common and reliable methods, the gravimetric method and the UV-spectrophotometric method, are detailed below.

Gravimetric Method

The gravimetric method is a straightforward and widely used technique for determining the equilibrium solubility of a solid in a liquid. It involves preparing a saturated solution, separating the undissolved solid, and then determining the mass of the dissolved solute in a known mass or volume of the solvent.

4.1.1. Materials and Equipment

- **2,6-Dimethylphenol** (high purity)
- Selected organic solvent(s) (analytical grade)
- Analytical balance (± 0.0001 g)
- Thermostatic shaker or water bath
- Isothermal filtration apparatus with syringe filters (e.g., 0.45 μm PTFE)
- Glass vials with screw caps

- Drying oven
- Pipettes and volumetric flasks

4.1.2. Experimental Procedure

- **Sample Preparation:** Add an excess amount of **2,6-dimethylphenol** to a known mass or volume of the selected organic solvent in a series of glass vials. The presence of excess solid is crucial to ensure that equilibrium is reached and a saturated solution is formed.
- **Equilibration:** Seal the vials and place them in a thermostatic shaker or water bath set to the desired temperature. Agitate the mixtures for a sufficient period to ensure that equilibrium is reached. The time required for equilibration can vary depending on the solvent and temperature and should be determined experimentally (e.g., by taking measurements at different time points until the concentration of the solute in the solution becomes constant).
- **Phase Separation:** Once equilibrium is achieved, allow the vials to stand undisturbed at the set temperature for a short period to allow the undissolved solid to settle.
- **Filtration:** Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-heated or pre-cooled syringe to the experimental temperature. Immediately filter the solution through a syringe filter into a pre-weighed vial. This step must be performed quickly to avoid any temperature changes that could cause the solute to precipitate.
- **Solvent Evaporation:** Weigh the vial containing the filtered saturated solution. Then, place the vial in a drying oven at a temperature sufficient to evaporate the solvent completely without decomposing the **2,6-dimethylphenol**. A vacuum oven can be used to facilitate evaporation at a lower temperature.
- **Mass Determination:** After complete evaporation of the solvent, cool the vial to room temperature in a desiccator and weigh it again. The difference in mass before and after evaporation corresponds to the mass of the dissolved **2,6-dimethylphenol**.

4.1.3. Data Calculation

The solubility can be expressed in various units, such as grams of solute per 100 grams of solvent or mole fraction.

- Solubility (g/100 g solvent):
- Mole Fraction (x):

UV-Spectrophotometric Method

The UV-spectrophotometric method is an analytical technique that can be used to determine the concentration of a solute in a solution by measuring its absorbance of ultraviolet light. This method is particularly useful for compounds that have a strong UV chromophore, such as **2,6-dimethylphenol**.

4.2.1. Materials and Equipment

- All materials and equipment listed for the gravimetric method.
- UV-Vis spectrophotometer
- Quartz cuvettes

4.2.2. Experimental Procedure

- Preparation of Standard Solutions: Prepare a series of standard solutions of **2,6-dimethylphenol** of known concentrations in the selected organic solvent.
- Calibration Curve Construction: Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **2,6-dimethylphenol** in that specific solvent. Plot a calibration curve of absorbance versus concentration. The plot should be linear and follow the Beer-Lambert law.
- Saturated Solution Preparation and Equilibration: Prepare and equilibrate the saturated solutions of **2,6-dimethylphenol** in the same manner as described in the gravimetric method (steps 1-3).
- Sample Preparation for Analysis: After equilibration and phase separation, carefully withdraw a small, known volume of the clear supernatant.

- Dilution: Dilute the aliquot of the saturated solution with a known volume of the pure solvent to bring the concentration within the linear range of the calibration curve.
- Absorbance Measurement: Measure the absorbance of the diluted solution at the λ_{max} .
- Concentration Determination: Use the calibration curve to determine the concentration of **2,6-dimethylphenol** in the diluted solution.

4.2.3. Data Calculation

Calculate the concentration of the original saturated solution by accounting for the dilution factor. The solubility can then be expressed in the desired units.

Experimental Workflow Diagram

The following diagram illustrates a general workflow for the experimental determination of the solubility of **2,6-dimethylphenol** in an organic solvent.

Caption: Experimental workflow for solubility determination.

Conclusion

This technical guide has provided an overview of the solubility of **2,6-dimethylphenol** in organic solvents. While qualitative data indicates good solubility in common organic solvents like alcohols, ethers, ketones, and aromatic hydrocarbons, a significant gap exists in the publicly available quantitative solubility data. The detailed experimental protocols for the gravimetric and UV-spectrophotometric methods provided herein offer robust approaches for researchers to determine this critical data for their specific solvent systems and temperature ranges of interest. The generation of such data would be a valuable contribution to the chemical and pharmaceutical sciences, enabling more precise process design and formulation development involving **2,6-dimethylphenol**.

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